

Kinesore DMSO Stock Solution: Preparation and Handling for Cellular Assays

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Compound of Interest

Compound Name: *Kinesore*

Cat. No.: *B15604163*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract

Kinesore is a cell-permeable small molecule that modulates the function of kinesin-1, a crucial motor protein involved in intracellular transport and microtubule dynamics.^{[1][2]} It acts by inhibiting the interaction between the kinesin light chain (KLC) and cargo adaptors, such as SKIP, which paradoxically leads to the activation of kinesin-1's role in remodeling the microtubule network.^{[1][2]} Proper preparation and storage of **Kinesore** stock solutions are critical for obtaining reproducible and reliable experimental results. This document provides a detailed protocol for the preparation of a Dimethyl Sulfoxide (DMSO) stock solution of **Kinesore**, along with essential technical data and handling guidelines.

Technical Data Summary

For accurate and reproducible experiments, it is imperative to start with well-characterized reagents. The key quantitative data for **Kinesore** are summarized in the table below.

Property	Value	Source
Molecular Weight	536.17 g/mol	
Chemical Formula	C ₂₀ H ₁₆ Br ₂ N ₄ O ₄	
CAS Number	363571-83-9	
Purity	≥98% (HPLC)	
Solubility in DMSO	Up to 100 mM (53.62 mg/mL)	[3]
Appearance	Solid	[3]

Experimental Protocol: Preparation of a 50 mM Kinesore DMSO Stock Solution

This protocol describes the preparation of a 50 mM stock solution of **Kinesore** in DMSO. This concentration is a convenient starting point for subsequent dilutions to typical working concentrations used in cell-based assays (e.g., 25-100 µM).[\[1\]](#)[\[3\]](#)[\[4\]](#)

Materials:

- **Kinesore** (solid powder)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated micropipettes and sterile tips
- Analytical balance
- Vortex mixer
- Optional: Sonicator water bath

Procedure:

- Pre-handling Precautions:

- Read the Safety Data Sheet (SDS) for **Kinesore** and DMSO before handling.
- Work in a chemical fume hood and wear appropriate Personal Protective Equipment (PPE), including gloves, a lab coat, and safety glasses.[5]
- DMSO is hygroscopic; use a fresh, unopened bottle or a properly stored anhydrous grade to ensure maximum solubility.[3]
- Calculating Required Mass:
 - To prepare 1 mL of a 50 mM stock solution, the required mass of **Kinesore** is calculated using the following formula:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 50 \text{ mmol/L} \times 0.001 \text{ L} \times 536.17 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 26.81 \text{ mg}$
 - Accurately weigh out approximately 26.81 mg of **Kinesore** powder using an analytical balance and place it into a sterile microcentrifuge tube. Record the exact weight.
- Dissolution:
 - Using a calibrated micropipette, add the calculated volume of DMSO to the microcentrifuge tube containing the **Kinesore** powder. To ensure all the powder is wetted, it is good practice to add about 90% of the solvent, gently mix, and then add the remaining volume.
 - For the exact weight recorded, recalculate the precise volume of DMSO needed:
 - $\text{Volume (mL)} = [\text{Actual Mass (mg)} / 536.17 \text{ (g/mol)}] / 50 \text{ (mmol/L)}$
 - Vortex the tube for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure all solid has dissolved. If precipitation persists, gentle warming in a 37°C water bath or brief sonication can aid dissolution.[6] Ensure the solution is clear before proceeding.

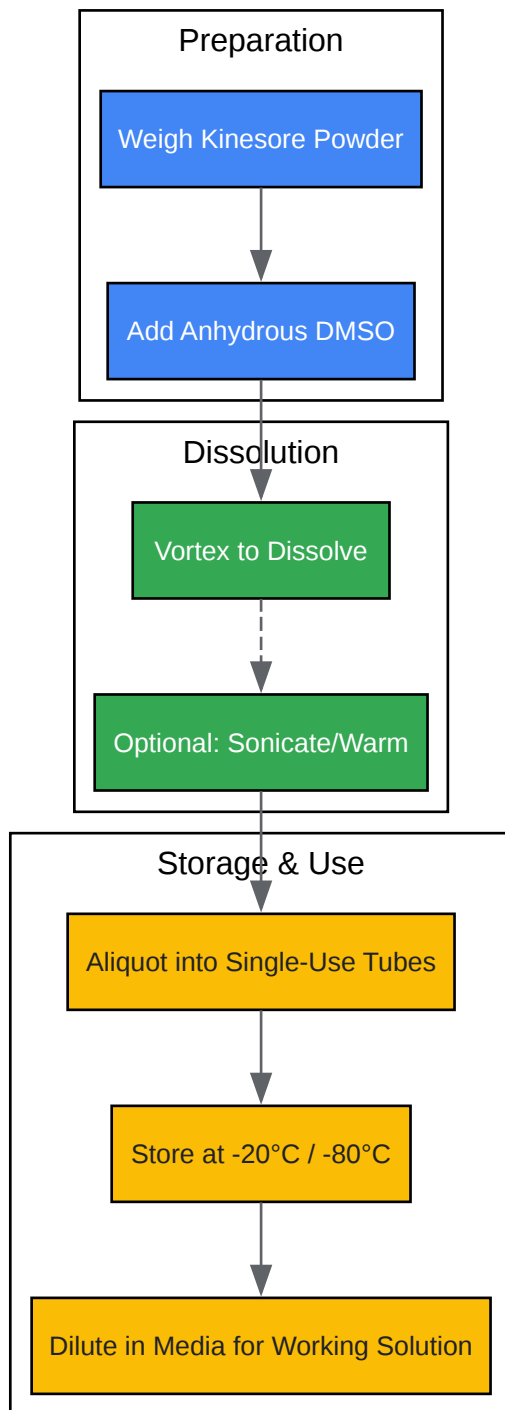
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile, clearly labeled microcentrifuge tubes. This practice minimizes contamination and degradation from repeated freeze-thaw cycles.[\[3\]](#)[\[7\]](#)
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[\[3\]](#)

Preparation of Working Solutions:

- For cell culture experiments, the final concentration of DMSO should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[\[7\]](#) A negative control using the same final concentration of DMSO should always be included in experiments.[\[7\]](#)[\[8\]](#)
- To prepare a 50 μ M working solution from a 50 mM stock, a 1:1000 dilution is required. For example, add 1 μ L of the 50 mM stock solution to 999 μ L of cell culture medium.

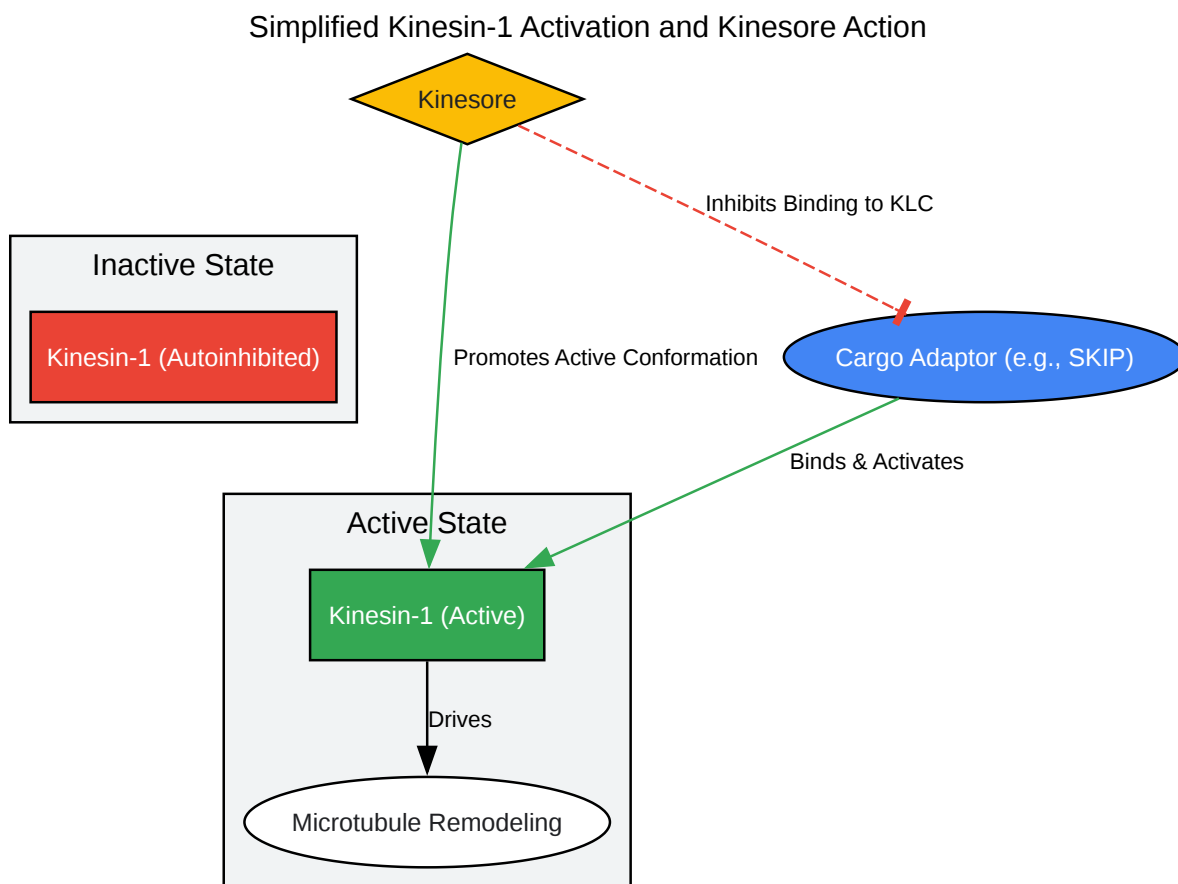
Visualized Workflows and Pathways

Kinesore Stock Solution Workflow



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Caption: Workflow for preparing **Kinesore** DMSO stock solution.



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Caption: **Kinesore's** modulation of Kinesin-1 activity.

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